

Application Notes and Protocols for ATP-Red 1 Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock and working solutions of **ATP-Red 1**, a fluorescent probe designed to selectively and rapidly respond to intracellular ATP concentrations. Accurate preparation of these solutions is critical for reliable and reproducible results in cell-based assays monitoring mitochondrial ATP levels.

ATP-Red 1 is a valuable tool for studying cellular metabolism, and its proper handling is essential for successful experimentation. These guidelines cover reconstitution of the lyophilized product, preparation of concentrated stock solutions, and dilution to final working concentrations for cell staining.

Quantitative Data Summary

For ease of reference and comparison, the following tables summarize the key quantitative parameters for preparing **ATP-Red 1** solutions.

Table 1: ATP-Red 1 Stock Solution Parameters



Parameter	Recommended Value	Notes
Solvent	DMSO	Sonication may be used to aid dissolution[1].
Recommended Concentration	5-10 mM	A 1000X stock solution is often prepared in this range[2][3].
Storage Temperature	-20°C or -80°C	Protect from light[4][5].
Short-term Stability (-20°C)	Up to 1 month	Avoid repeated freeze-thaw cycles.
Long-term Stability (-80°C)	Up to 6 months	Aliquoting is recommended to minimize degradation.

Table 2: ATP-Red 1 Working Solution Parameters

Parameter	Recommended Value	Notes
Diluent	PBS or serum-free cell culture medium	The optimal diluent may vary depending on the experimental setup.
Final Concentration	1-10 μΜ	The optimal concentration should be determined by the end-user for their specific cell type and experimental conditions.
Preparation	Prepare fresh before each use	The working solution should be used immediately after preparation.
Storage	Not recommended	Discard any unused working solution.

Experimental Protocols



Protocol 1: Preparation of ATP-Red 1 Stock Solution (10 mM)

This protocol describes the reconstitution of lyophilized **ATP-Red 1** to prepare a 10 mM stock solution.

Materials:

- ATP-Red 1 (lyophilized solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge
- Sterile microcentrifuge tubes

Procedure:

- Before opening, centrifuge the vial of lyophilized **ATP-Red 1** to ensure all the powder is at the bottom of the vial.
- Allow the vial to warm to room temperature.
- Add the appropriate volume of DMSO to the vial to achieve a 10 mM concentration. For example, to a 1 mg vial of ATP-Red 1 (MW: 561.48 g/mol), add 178.1 μL of DMSO.
- Vortex briefly to dissolve the solid. If necessary, sonicate the solution to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months), protected from light.

Protocol 2: Preparation of ATP-Red 1 Working Solution (5 μM)



This protocol details the dilution of the **ATP-Red 1** stock solution to a final working concentration for cell staining.

Materials:

- ATP-Red 1 stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS) or serum-free cell culture medium
- Sterile microcentrifuge tubes

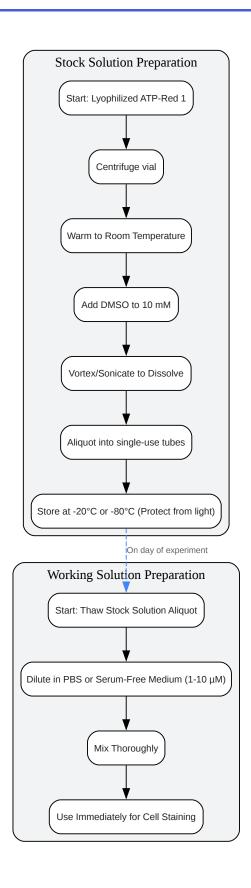
Procedure:

- On the day of the experiment, thaw an aliquot of the 10 mM ATP-Red 1 stock solution at room temperature.
- Calculate the volume of stock solution required for your experiment. For example, to prepare 1 mL of a 5 μ M working solution, you will need 0.5 μ L of the 10 mM stock solution.
- Dilute the stock solution in PBS or serum-free cell culture medium to the desired final concentration (e.g., 1-10 μM). It is recommended to perform a serial dilution for accuracy.
- Mix the working solution thoroughly by gentle vortexing or pipetting.
- Use the working solution immediately for cell staining procedures. Protect the solution from light during preparation and use.

Visualizations

Experimental Workflow for ATP-Red 1 Solution Preparation





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Caption: Workflow for preparing **ATP-Red 1** stock and working solutions.



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